

Personal protective equipment for handling Z-Val-Ala-OH

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Z-Val-Ala-OH

Cat. No.: B1631090 Get Quote

Essential Safety and Handling Guide for Z-Val-Ala-OH

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Z-Val-Ala-OH**. The following procedures for personal protective equipment (PPE), handling, and disposal are based on available hazard information and standard laboratory safety protocols.

Chemical Identifier:

• Name: Z-Val-Ala-OH

• Synonyms: Z-L-valyl-L-alanine, Carbobenzoxy-L-valyl-L-alanine

• CAS Number: 24787-89-1

Molecular Formula: C16H22N2O5[1][2]

Molecular Weight: 322.36 g/mol [1][2]

Hazard Summary

Z-Val-Ala-OH is a white to off-white solid.[3] Based on available data, it presents the following hazards:



H302: Harmful if swallowed.[3]

H315: Causes skin irritation.[3]

H319: Causes serious eye irritation.[3]

H335: May cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Z-Val-Ala-OH** to ensure appropriate PPE is selected.[4] The following table summarizes recommended PPE for various laboratory operations.

Operation	Minimum PPE	Enhanced PPE (for increased risk scenarios)
Weighing and Preparing Solutions	Lab coat, safety glasses with side shields, nitrile gloves, closed-toe shoes.	Chemical safety goggles, N95 dust mask (if ventilation is inadequate), double-gloving (nitrile).
Running Reactions and Transfers	Lab coat, safety glasses with side shields, nitrile gloves, closed-toe shoes.	Chemical safety goggles, face shield (if splash hazard exists), chemical-resistant apron.
Handling Spills	Chemical safety goggles, chemical-resistant gloves, lab coat, closed-toe shoes.	Full-face respirator with appropriate cartridge, chemical-resistant apron or coveralls.

Note on Gloves: Always inspect gloves prior to use and change them immediately if they become contaminated.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Inspection:



- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the label information matches the order details.
- Wear appropriate PPE (lab coat, safety glasses, and nitrile gloves) during inspection.
- 2. Storage:
- Store in a tightly sealed container in a cool, dry place.[5]
- Recommended storage temperature is between 0°C and 8°C.[1][3]
- Store away from incompatible materials.
- 3. Weighing and Solution Preparation:
- Handle the solid material in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of dust.
- If a fume hood is not available, wear an N95 dust mask.
- Use anti-static weighing paper or a weighing boat to prevent dispersal of the powder.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- 4. Experimental Use:
- All procedures involving **Z-Val-Ala-OH** should be performed in a designated area.
- Wear the appropriate PPE as outlined in the table above.
- Keep containers closed when not in use.
- 5. Spill Management:
- In the event of a spill, evacuate the immediate area.
- Remove all sources of ignition.



- Wear appropriate PPE, including respiratory protection if the spill generates dust.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.[6]
- Clean the spill area with a suitable solvent and then wash with soap and water.

Disposal Plan


All waste containing **Z-Val-Ala-OH** must be disposed of in accordance with local, state, and federal regulations.

- · Chemical Waste:
 - Place unused Z-Val-Ala-OH and any solutions containing it in a clearly labeled, sealed waste container.
 - Do not mix with other waste streams unless compatibility is known.
- Contaminated PPE:
 - Used gloves, disposable lab coats, and other contaminated solid materials should be disposed of as solid chemical waste.
 - Place these items in a designated, labeled container for hazardous waste pickup.

Experimental Workflow and Safety Checkpoints

The following diagram outlines the standard workflow for handling **Z-Val-Ala-OH**, from receipt to disposal, highlighting key safety checkpoints.





Click to download full resolution via product page

Caption: Workflow for Handling Z-Val-Ala-OH from Receipt to Disposal.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. Z-VAL-ALA-OH price, buy Z-VAL-ALA-OH chemicalbook [chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. innospk.com [innospk.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Z-Val-Ala-OH]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1631090#personal-protective-equipment-for-handling-z-val-ala-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com